

Publish Comparison Guide: Mass Spectrometry Fragmentation of Yixingensin

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Compound of Interest

Compound Name: Yixingensin
CAS No.: 158642-42-3
Cat. No.: B1181414

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Executive Summary

Yixingensin (C₂₃H₂₄O₁₂) is a flavonol glycoside structurally defined as Ombuin-3-O-β-D-glucopyranoside.[1][2] Its aglycone, Ombuin, is a dimethylated quercetin derivative (7,4'-di-O-methylquercetin).[1]

In mass spectrometry, **Yixingensin** is distinguished from isomeric or related flavonoids (e.g., Isorhamnetin-3-glucoside, Rhamnazin glucosides) by its unique methylation pattern on the A and B rings.[1] This guide details the specific MS² fragmentation pathways, providing a self-validating protocol to confirm its identity through characteristic radical losses and Retro-Diels-Alder (RDA) cleavages.

Technical Specifications & Theoretical MS Behavior

Parameter	Specification	MS Implications
Chemical Name	Ombuin-3-O-β-D-glucopyranoside	Precursor Ion:m/z 491.1195 [M-H] ⁻ (Calcd)
Formula	C ₂₃ H ₂₄ O ₁₂	Nitrogen Rule: Even mass, odd valency absent. [1] [3]
Aglycone	Ombuin (7,4'-dimethoxy-3,5,3'-trihydroxyflavone)	Y ₀ ⁻ Ion:m/z 329 (Aglycone)
Glycone	Glucose (162 Da)	Neutral Loss: 162 Da (Hexose)
Key Substituents	2 × Methoxy (-OCH ₃) at C7, C4'	Radical Loss: [1] •CH ₃ (15 Da) is diagnostic. [1]

Structural Differentiators

Unlike Quercetin (no methoxy groups) or Isorhamnetin (one methoxy group), **Yixingensin's** aglycone contains two methoxy groups.[\[1\]](#) This structural feature dictates its fragmentation physics:

- **High Stability of Methyl Radicals:** The presence of methoxy groups facilitates the loss of methyl radicals ([\[1\]](#)•CH₃, -15 Da) from the aglycone ion, a pathway less prominent in non-methylated flavonoids.[\[1\]](#)
- **RDA Cleavage Shift:** The methylation at C7 (A-ring) and C4' (B-ring) shifts the mass of standard RDA fragments compared to Quercetin.[\[1\]](#)

Experimental Protocol: LC-MS/MS Characterization

To replicate the fragmentation data described below, use the following validated workflow. This protocol ensures sufficient ionization energy to generate diagnostic secondary fragments.[\[1\]](#)

Step-by-Step Methodology

- **Sample Preparation:**
 - Extract plant material (e.g., Hibiscus manihot flowers) with 70% Ethanol.[\[1\]](#)

- Dilute extract to 1 µg/mL in MeOH:H₂O (50:50).
- Filter through 0.22 µm PTFE membrane.[\[1\]](#)
- LC Conditions (Reverse Phase):
 - Column: C18 (e.g., Agilent ZORBAX Eclipse Plus, 1.8 µm, 2.1 x 50 mm).[\[1\]](#)
 - Mobile Phase A: 0.1% Formic Acid in Water.[\[1\]](#)[\[4\]](#)
 - Mobile Phase B: Acetonitrile.[\[1\]](#)[\[4\]](#)
 - Gradient: 5% B to 95% B over 10 mins.
- MS Parameters (ESI Negative Mode):
 - Ion Source: Electrospray Ionization (ESI-).[\[1\]](#)
 - Spray Voltage: -2.5 kV (Negative mode favors flavonoid deprotonation).[\[1\]](#)
 - Collision Energy (CE): Stepped CE (20-40 eV) is critical.[\[1\]](#) Low CE (20 eV) isolates the aglycone; High CE (40 eV) reveals the A/B ring substitution pattern.[\[1\]](#)

Fragmentation Mechanism & Pathway Analysis

The fragmentation of **Yixingensin** follows a sequential logic: Deglycosylation → Demethylation → Skeletal Cleavage.

Stage 1: The Primary Event (Deglycosylation)

The weakest bond is the O-glycosidic linkage at C3.

- Transition: m/z 491 ($[M-H]^-$) → m/z 329 (Y_0^-).
- Mechanism: Heterolytic cleavage releasing a neutral anhydroglucose (162 Da).[\[1\]](#) The charge remains on the aglycone (Ombuin).[\[1\]](#)

Stage 2: Aglycone Characterization (The Fingerprint)

The m/z 329 ion (Ombuin) undergoes specific losses that confirm the presence of two methoxy groups.^[1]

- Demethylation: m/z 329 → m/z 314 ([Aglycone - ^[1]•CH₃]^{-•}).
 - Note: The loss of 15 Da (radical) is highly diagnostic of methoxy-flavonoids.
- Decarbonylation: m/z 329 → m/z 301 ([Aglycone - CO]⁻).^[1]
- Combined Loss: m/z 314 → m/z 271 (Loss of CO + ^[1]•CH₃).

Stage 3: Retro-Diels-Alder (RDA) Cleavage

RDA cleavage proves the location of the methyl groups.

- 1,3A⁻ Ion: Cleavage of the C-ring bonds 1 and 3.^[1]
 - Fragment: Contains the A-ring (C7-OMe, C5-OH).^[1]
 - Mass: m/z 165 (Standard A-ring 152 + 14 for Methyl).^[1]
- 1,3B⁻ Ion: Cleavage of the C-ring.^[1]
 - Fragment: Contains the B-ring (C3'-OH, C4'-OMe).^[1]
 - Mass: m/z 149 (Standard B-ring 134 + 14 for Methyl).^[1]

Comparative Analysis: Yixingensin vs. Alternatives

Differentiating **Yixingensin** from its isomers is critical in natural product research.^[1]

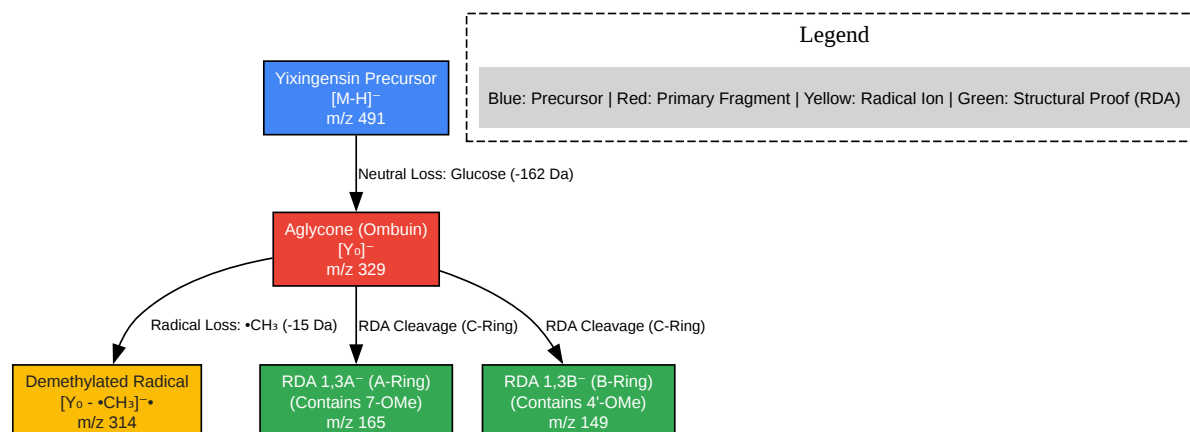
Feature	Yixingensin	Isorhamnetin-3-glucoside	Quercetin-3-glucoside
Precursor (m/z)	491	477	463
Aglycone (Y_0^-)	329 (Ombuin)	315 (Isorhamnetin)	301 (Quercetin)
Methyl Groups	2 (C7, C4')	1 (C3')	0
Diagnostic Loss	-15 Da ([1] •CH ₃) (Strong signal)	-15 Da (Weak signal)	No -15 Da loss
RDA A-Ring Ion	m/z 165 (Methylated)	m/z 151 (Non-methylated)	m/z 151
RDA B-Ring Ion	m/z 149 (Methylated)	m/z 149 (Methylated)	m/z 135

Analysis:

- If you see m/z 491 → 329, you have a dimethyl-quercetin glucoside.[\[1\]](#)
- To confirm it is **Yixingensin** (7,4'-OMe), check for the m/z 165 A-ring fragment.[\[1\]](#) If the A-ring fragment is m/z 151, the methyls are likely both on the B-ring (a different isomer).[\[1\]](#)

Visualization: Fragmentation Pathway[\[1\]](#)

The following diagram illustrates the logical flow of **Yixingensin** fragmentation, highlighting the critical diagnostic ions.



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Caption: MS² fragmentation tree of **Yixingensin** (ESI⁻), tracing the transition from precursor to diagnostic A/B-ring fragments.

References

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- Gao, Y., et al. (2024).^[1] Effects of *Rhizopus arrhizus*-Assisted Pretreatment on the Extraction and Bioactivity of Total Flavonoids from *Hibiscus manihot* L. *Molecules*, 29, 1046. ^{[1][5]} (Provides experimental MS data for **Yixingensin**). ^[1]
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